

# Lancilactone A triterpenoid biological activity

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## Compound Focus: Lancilactone A

CAS No.: 218915-15-2

Cat. No.: S532419

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## Chemical Identity of Lancilactone A

**Lancilactone A** is defined as a triterpene lactone [1]. Triterpenes are a class of chemical compounds composed of six isoprene units with the molecular formula  $C_{30}H_{48}$  [2]. The following table summarizes its core chemical properties:

Property	Description
CAS Number	218915-15-2 [1]
Molecular Formula	$C_{30}H_{40}O_5$ [1]
Molecular Weight	480.64 g/mol [1]
Chemical Class	Triterpene lactone [1]
Storage	Powder: -20°C for 3 years; in solvent: -80°C for 1 year [1]

## Reported Biological Activity of Lancilactone C

Recent breakthroughs have focused on **Lancilactone C**, a compound closely related to **Lancilactone A** within the same family. The key findings are summarized below [3] [4] [5].

Property	Description
Biological Activity	Inhibition of HIV replication [3] [4] [5]
Experimental Model	H9 lymphocytes [5]
Cytotoxicity	Non-cytotoxic in mammalian cells [3] [4] [5]
Significance	Potential as a lead candidate for developing novel anti-HIV drugs due to its efficacy and lack of cytotoxicity [3] [4].

## Total Synthesis and Structure Revision of Lancilactone C

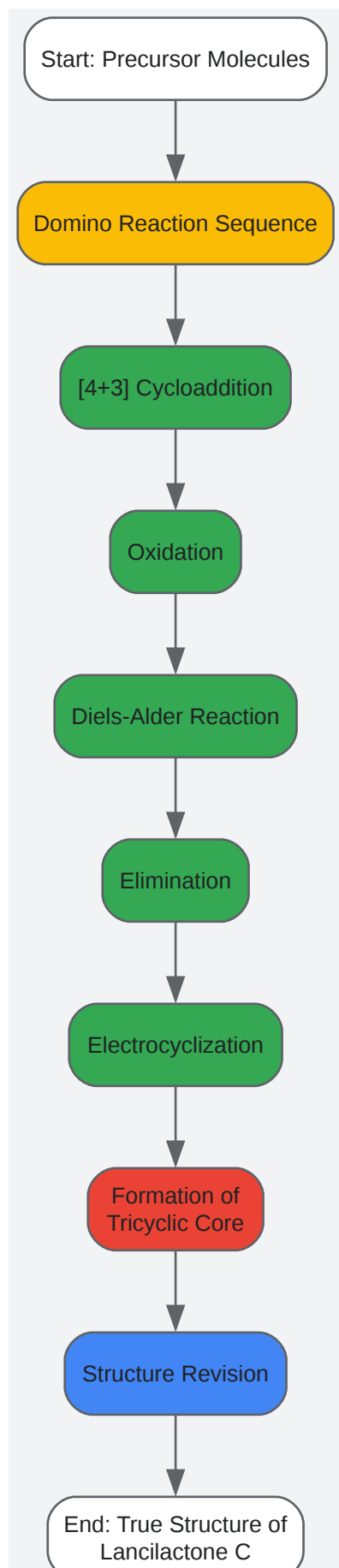
A research group at Kyoto University achieved the first total synthesis of Lancilactone C, which led to a critical revision of its originally proposed chemical structure [3] [4] [5].

### Key Synthetic Strategy

The synthesis was accomplished via a domino reaction sequence that efficiently constructed its unique seven-membered ring system. This sequence involved [5]:

- A [4 + 3] cycloaddition
- Oxidation
- A Diels-Alder reaction
- Elimination
- Electrocyclization

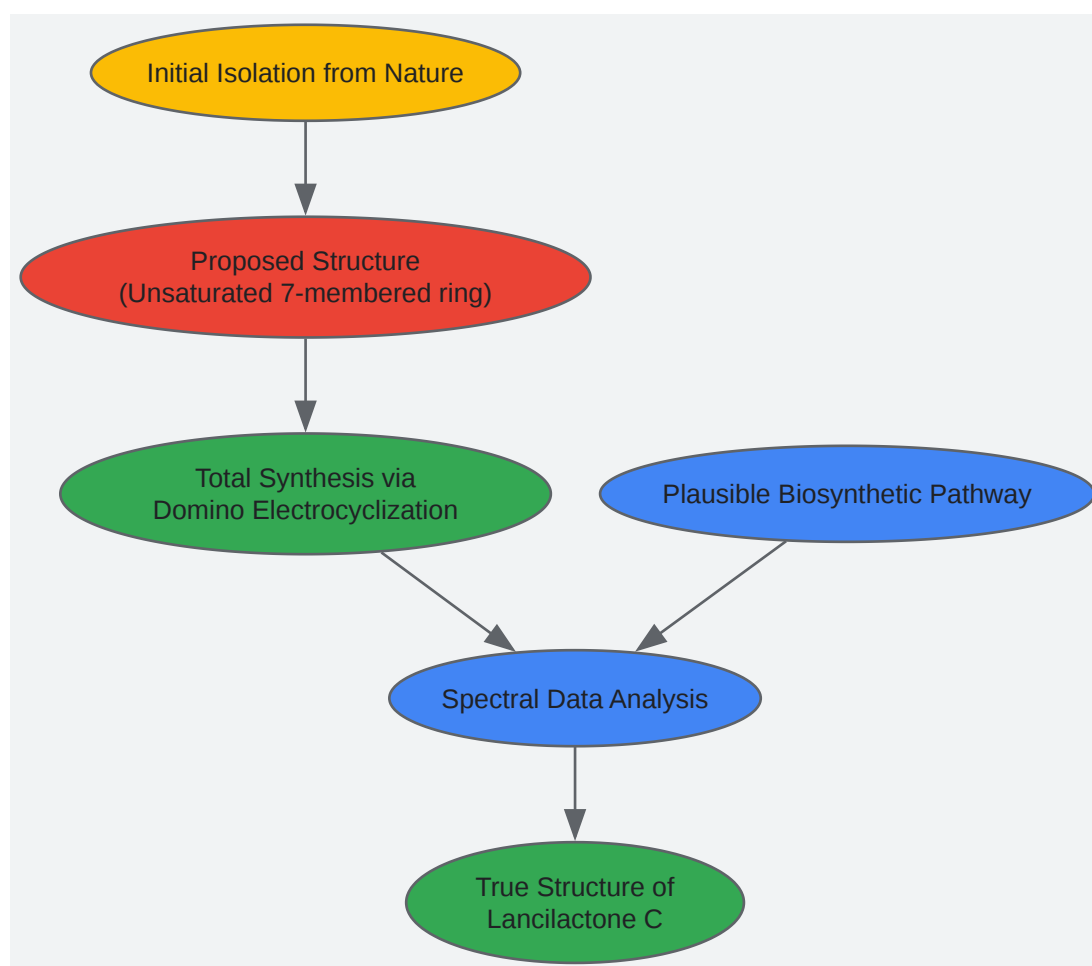
This synthetic approach was inspired by the compound's **plausible biosynthetic pathway** [5]. The experimental workflow for this process is summarized in the following diagram.



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## Protocol Insights: Structure Revision

The total synthesis proved that the originally proposed structure for Lancilactone C was incorrect. The synthetic team derived the **true structure** by comparing their synthetic compounds to natural samples using spectral data and insights from biosynthesis [3] [4]. The relationship between the proposed and true structures is illustrated below.



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## Application Notes for Research Scientists

- **Lead Compound Optimization:** The successful total synthesis of Lancilactone C opens avenues for **structural optimization** [3] [4]. Researchers can now systematically create analogs to improve anti-HIV potency, optimize pharmacokinetic properties, and reduce potential toxicity.
- **Synthetic Methodology:** The domino electrocyclization strategy is a powerful tool for constructing complex triterpenoid skeletons [5]. This protocol can be adapted to synthesize other lancilactones and related natural products with similar ring systems for structure-activity relationship (SAR) studies.
- **Mechanistic Studies:** The non-cytotoxic nature of Lancilactone C makes it an attractive candidate for probing novel **mechanisms of HIV inhibition** [3]. Future work should focus on identifying its specific molecular target within the HIV replication cycle.
- **Addressing Drug Development Challenges:** A key advantage of this research line is the potential to develop "less problematic anti-HIV drugs" that could alleviate the burden of continuous medication and complex multi-drug therapies for patients [4].

## Knowledge Gaps and Future Directions

- **Lancilactone A Bioactivity:** While **Lancilactone A** is identified as a triterpene lactone, its specific biological activities and molecular targets require experimental investigation [1].
- **Mechanism of Action:** The precise mechanism by which Lancilactone C inhibits HIV replication remains unknown and is a critical area for future research [3] [5].
- **In Vivo Validation:** The promising *in vitro* data for Lancilactone C needs to be followed up with *in vivo* studies in appropriate animal models to validate its efficacy and safety profile.

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## References

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